

In-Depth Technical Guide: Tert-butyl 3-iodopiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 3-iodopiperidine-1-carboxylate*

Cat. No.: *B113092*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and experimental protocols for **tert-butyl 3-iodopiperidine-1-carboxylate**, a key building block in modern medicinal chemistry.

Chemical Properties

Tert-butyl 3-iodopiperidine-1-carboxylate, also known as N-Boc-3-iodopiperidine, is a heterocyclic compound widely utilized as a versatile intermediate in organic synthesis. The presence of the bulky tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom enhances the compound's stability and solubility in organic solvents, making it amenable to a variety of reaction conditions. The iodine atom at the 3-position of the piperidine ring serves as a useful handle for introducing further molecular complexity through various coupling and substitution reactions.

Structural Information

Identifier	Value
IUPAC Name	tert-butyl 3-iodopiperidine-1-carboxylate
CAS Number	850761-36-3[1]
Molecular Formula	C ₁₀ H ₁₈ INO ₂ [1]
Molecular Weight	311.16 g/mol [1]
Canonical SMILES	<chem>CC(C)(C)OC(=O)N1CCCC(C1)I</chem>
InChI Key	Not available

Physicochemical Properties

A summary of the available quantitative data for **tert-butyl 3-iodopiperidine-1-carboxylate** is presented below. It is important to note that while data for the related 4-iodo isomer is more abundant, the following table pertains specifically to the 3-iodo isomer.

Property	Value	Source
Melting Point	63-67 °C	--INVALID-LINK--[2]
Boiling Point	Data not available	
Density	Data not available	

Stereochemistry

Tert-butyl 3-iodopiperidine-1-carboxylate possesses a chiral center at the 3-position of the piperidine ring. Consequently, it can exist as two enantiomers, (R)- and (S)-**tert-butyl 3-iodopiperidine-1-carboxylate**. The stereochemistry of this building block is often crucial in the synthesis of chiral drug molecules, where only one enantiomer exhibits the desired pharmacological activity.

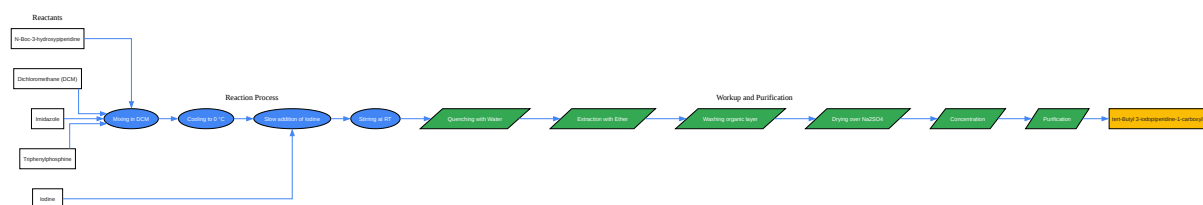
Enantiomer	CAS Number
(R)-tert-butyl 3-iodopiperidine-1-carboxylate	1354010-37-9[3]
(S)-tert-butyl 3-iodopiperidine-1-carboxylate	Not available

Synthesis and Experimental Protocols

The primary synthetic route to **tert-butyl 3-iodopiperidine-1-carboxylate** involves the iodination of its corresponding hydroxyl precursor, tert-butyl 3-hydroxypiperidine-1-carboxylate. While specific, detailed protocols for the 3-iodo isomer are not readily available in peer-reviewed literature, the synthesis is analogous to the well-documented preparation of the 4-iodo isomer. The following is a generalized experimental protocol based on this analogy.

General Synthesis of N-Boc-3-iodopiperidine

This procedure outlines the conversion of N-Boc-3-hydroxypiperidine to N-Boc-3-iodopiperidine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. CAS 1354010-37-9 | tert-butyl (3R)-3-iodopiperidine-1-carboxylate - Synblock [synblock.com]
- 3. 1354010-37-9|(R)-tert-Butyl 3-iodopiperidine-1-carboxylate|BLD Pharm [bldpharm.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: Tert-butyl 3-iodopiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b113092#tert-butyl-3-iodopiperidine-1-carboxylate-chemical-properties\]](https://www.benchchem.com/product/b113092#tert-butyl-3-iodopiperidine-1-carboxylate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com